

Application Notes and Protocols for Measuring K2 Vitamers in Fermented Foods

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Vitamin K2(5)-D7

Cat. No.: B15556441

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vitamin K2, a group of compounds known as menaquinones (MKs), plays a crucial role in various physiological processes, including bone metabolism and cardiovascular health. Unlike vitamin K1 (phylloquinone), which is primarily found in leafy green vegetables, vitamin K2 is predominantly produced by bacterial fermentation and is therefore abundant in fermented foods and some animal products. The length of the polyisoprenoid side chain, denoted as MK-n, determines the specific vitamer (e.g., MK-4, MK-7, MK-9). The analysis of K2 vitamers in fermented foods is essential for nutritional assessment, quality control, and the development of functional foods and dietary supplements. This document provides a detailed protocol for the extraction, purification, and quantification of K2 vitamers in fermented food matrices using High-Performance Liquid Chromatography (HPLC).

Principle

The protocol for measuring K2 vitamers in fermented foods involves a multi-step process. First, the fat-soluble vitamin K2 is extracted from the food matrix using organic solvents. The crude extract is then purified to remove interfering substances such as other lipids and pigments.

Finally, the purified extract is analyzed by HPLC with ultraviolet (UV) or fluorescence detection to separate and quantify the different K2 vitamers. For highly sensitive and specific analysis, Ultra-High-Performance Liquid Chromatography coupled with Mass Spectrometry (UHPLC-MS/MS) can also be employed.

Experimental Protocols

Sample Preparation and Extraction

This protocol is a general guideline and may need optimization depending on the specific fermented food matrix.

Materials:

- Fermented food sample (e.g., cheese, natto, kefir)
- Hexane
- Ethanol (95%)
- Isopropanol
- Diatomaceous earth (optional, as a dispersing agent)
- Mortar and pestle or food processor
- Centrifuge
- Rotary evaporator
- Amber glass vials

Procedure:

- Homogenization: Homogenize a representative portion of the fermented food sample (5-10 g) using a mortar and pestle or a food processor. For hard or semi-hard cheeses, grating the sample prior to homogenization is recommended. Adding diatomaceous earth can aid in the dispersion of viscous samples.

- Solvent Extraction:
 - To the homogenized sample, add a 2:1 (v/v) mixture of hexane and isopropanol (e.g., 20 mL hexane and 10 mL isopropanol).
 - Vortex or shake vigorously for 15-20 minutes to ensure thorough mixing and extraction of lipids, including vitamin K2.
 - For exhaustive extraction, this step can be repeated two more times with fresh solvent.
- Phase Separation:
 - Centrifuge the mixture at 3000 x g for 10 minutes to separate the solid food matrix from the liquid extract.
 - Carefully collect the supernatant (the hexane/isopropanol layer containing the extracted lipids).
- Solvent Evaporation:
 - Evaporate the solvent from the collected supernatant using a rotary evaporator at a temperature not exceeding 40°C. Evaporation should be carried out under reduced pressure and protected from light to prevent degradation of the vitamin K2 vitamers.
- Reconstitution:
 - Reconstitute the dried lipid extract in a known volume (e.g., 1-2 mL) of the HPLC mobile phase or a suitable organic solvent like ethanol.
 - Transfer the reconstituted extract to an amber glass vial and store at -20°C until HPLC analysis.

Solid-Phase Extraction (SPE) for Purification (Optional but Recommended)

For complex matrices, an additional purification step using SPE can improve the accuracy of the quantification.

Materials:

- Silica-based SPE cartridge
- Hexane
- Hexane with a small percentage of ethyl acetate (e.g., 1-2%)
- Ethyl acetate
- Nitrogen gas stream

Procedure:

- **Cartridge Conditioning:** Condition the silica SPE cartridge by passing hexane through it.
- **Sample Loading:** Load the reconstituted extract from the solvent extraction step onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with hexane to elute non-polar interfering compounds.
- **Elution:** Elute the K2 vitamers from the cartridge using a mixture of hexane and ethyl acetate. The exact percentage of ethyl acetate may need to be optimized.
- **Drying and Reconstitution:** Evaporate the elution solvent under a gentle stream of nitrogen gas. Reconstitute the purified extract in a known volume of the HPLC mobile phase.

HPLC Quantification

Instrumentation and Conditions:

- **HPLC System:** A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or fluorescence detector.
- **Column:** A C18 reversed-phase column is commonly used (e.g., 4.6 mm x 250 mm, 5 μ m particle size).
- **Mobile Phase:** A mixture of methanol, ethanol, or acetonitrile with a suitable buffer. The exact composition should be optimized for the separation of the target vitamers. A gradient elution

may be necessary for separating a wide range of MKs.

- Flow Rate: Typically 1.0 mL/min.
- Column Temperature: 30-40°C.
- Detection:
 - UV Detection: Wavelength is typically set between 248 and 270 nm.
 - Fluorescence Detection: This method offers higher sensitivity and selectivity. It requires post-column reduction of the quinone ring to a fluorescent hydroquinone. This can be achieved by passing the column effluent through a zinc reactor. The excitation wavelength is typically around 243 nm and the emission wavelength is around 430 nm.
- Injection Volume: 20-50 µL.

Calibration:

Prepare a series of standard solutions of known concentrations for each K2 vitamer of interest (e.g., MK-4, MK-7, MK-9) in the mobile phase. Generate a calibration curve by plotting the peak area against the concentration of each standard.

Quantification:

Inject the purified sample extract into the HPLC system. Identify the peaks corresponding to the K2 vitamers based on their retention times compared to the standards. Quantify the concentration of each vitamer in the sample by using the calibration curve.

Data Presentation

The quantitative data for K2 vitamers in various fermented foods are summarized in the tables below. These values are indicative and can vary depending on the specific starter cultures, fermentation conditions, and analytical methods used.

Table 1: Vitamin K2 (MK-n) Content in Various Cheeses (ng/g)

Cheese Type	MK-4	MK-7	MK-8	MK-9	Total K2
Gouda	2.9 - 35.5	24.4 - 706	10.3 - 65.3	24.1 - 70.6	61.7 - 877.4
Cheddar	1.9 - 10.2	10.1 - 24.1	4.9 - 12.3	12.3 - 35.8	29.2 - 82.4
Blue Cheese	3.5 - 10.8	6.3 - 38.3	12.5 - 35.7	24.5 - 52.8	46.8 - 137.6
Camembert	2.2 - 15.6	13.5 - 62.7	5.4 - 21.3	10.2 - 38.9	31.3 - 138.5
Emmental	0.4 - 4.3	0.5 - 5.1	1.2 - 8.9	3.1 - 15.4	5.2 - 33.7

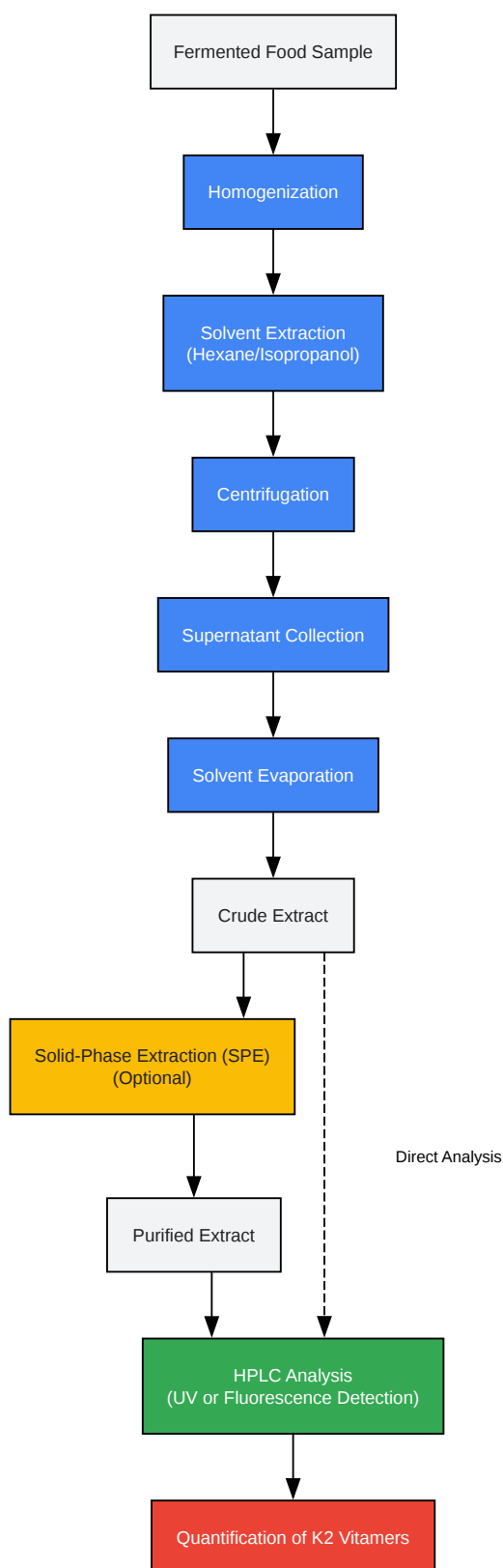
Table 2: Vitamin K2 (MK-n) Content in Other Fermented Foods (ng/g)

Fermented Food	MK-4	MK-7	MK-8	MK-9	Total K2
Natto	10 - 20	7,000 - 12,000	-	-	7,010 - 12,020
Kefir	0.8 - 3.2	1.1 - 4.8	0.5 - 2.1	0.9 - 3.5	3.3 - 13.6
Sauerkraut	-	4.7 - 27.5	-	-	4.7 - 27.5
Miso	-	10 - 290	-	-	10 - 290

Note: "-" indicates that the vitamer was not detected or not reported in the cited literature.

Mandatory Visualizations

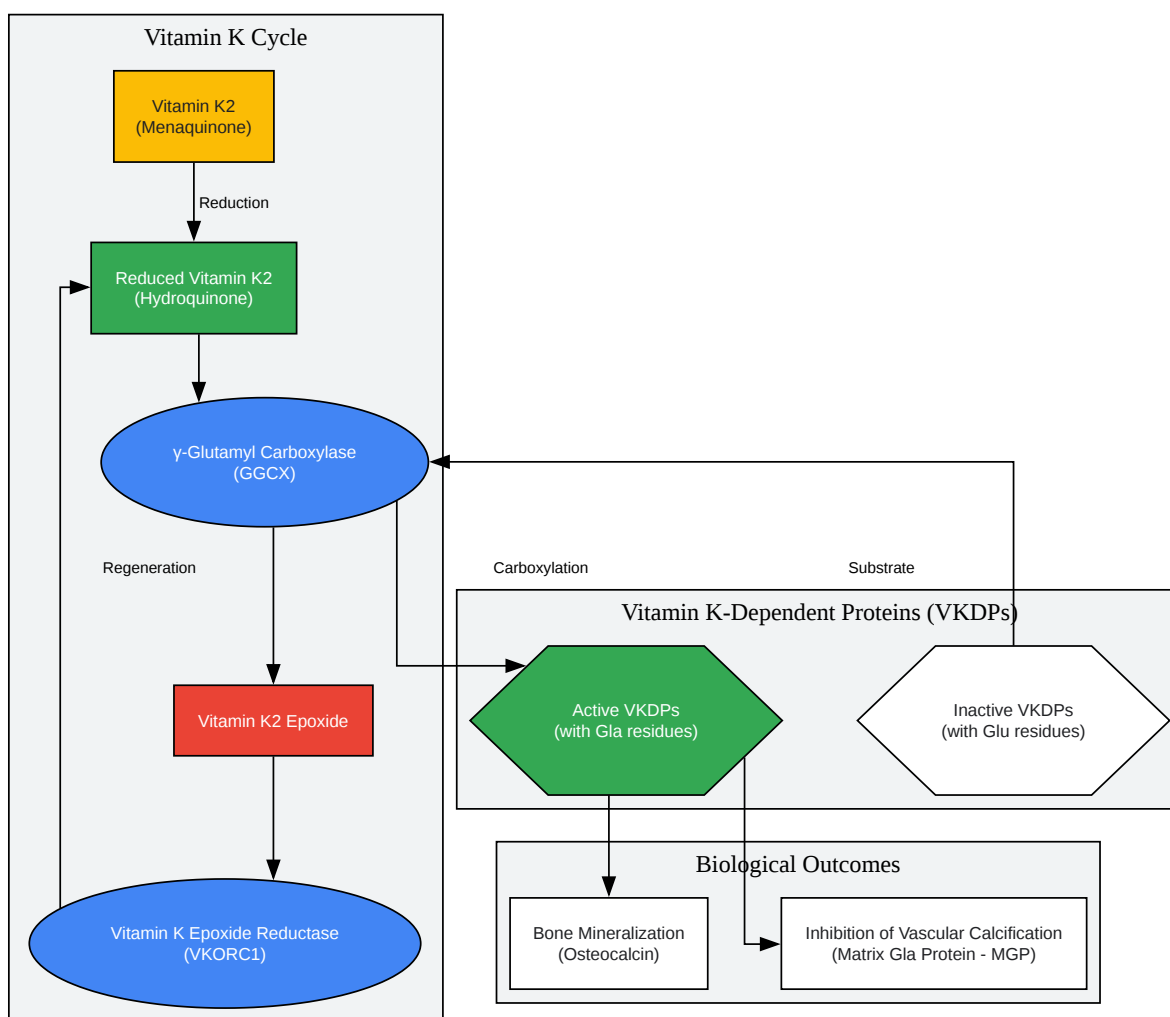
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the extraction and quantification of K2 vitamers.

Vitamin K2 Signaling Pathway



[Click to download full resolution via product page](#)

Caption: The central role of Vitamin K2 in the carboxylation of proteins.

- To cite this document: BenchChem. [Application Notes and Protocols for Measuring K2 Vitamers in Fermented Foods]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556441/docs#application-notes-and-protocols-for-measuring-k2-vitamers-in-fermented-foods\]](https://www.benchchem.com/product/b15556441/docs#application-notes-and-protocols-for-measuring-k2-vitamers-in-fermented-foods)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)